

# Navigating the Safe Disposal of ACT-387042: A Procedural Guide

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## Compound of Interest

Compound Name: ACT-387042

Cat. No.: B15584688

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **ACT-387042** are paramount for laboratory safety and environmental protection. While a specific Safety Data Sheet (SDS) for **ACT-387042** is not publicly available, this guide provides essential safety information and outlines general procedures for its disposal based on its classification as a novel bacterial topoisomerase inhibitor.

**ACT-387042** is an investigational antibacterial agent with broad-spectrum activity against Gram-positive and Gram-negative bacteria.<sup>[1][2][3][4][5]</sup> Developed by Actelion Pharmaceuticals, this compound is a non-fluoroquinolone inhibitor of bacterial type II topoisomerases (DNA gyrase and topoisomerase IV).<sup>[4][6]</sup> As with any research chemical, adherence to strict safety and disposal protocols is crucial.

## Essential Compound Information

Property	Data
Compound Name	ACT-387042
CAS Number	1229514-11-7[3]
Compound Class	Bacterial Topoisomerase Inhibitor[1][2][3][7]
Mechanism of Action	Inhibits DNA gyrase and topoisomerase IV[6]
Spectrum of Activity	Broad-spectrum against Gram-positive and Gram-negative bacteria[1][2][3][4][5]
Reported Developer	Actelion Pharmaceuticals[7]

## Experimental Protocols: General Disposal Procedure

The following protocol outlines a general, step-by-step process for the disposal of **ACT-387042**. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and the official Safety Data Sheet (SDS) for **ACT-387042**, when available, before proceeding.

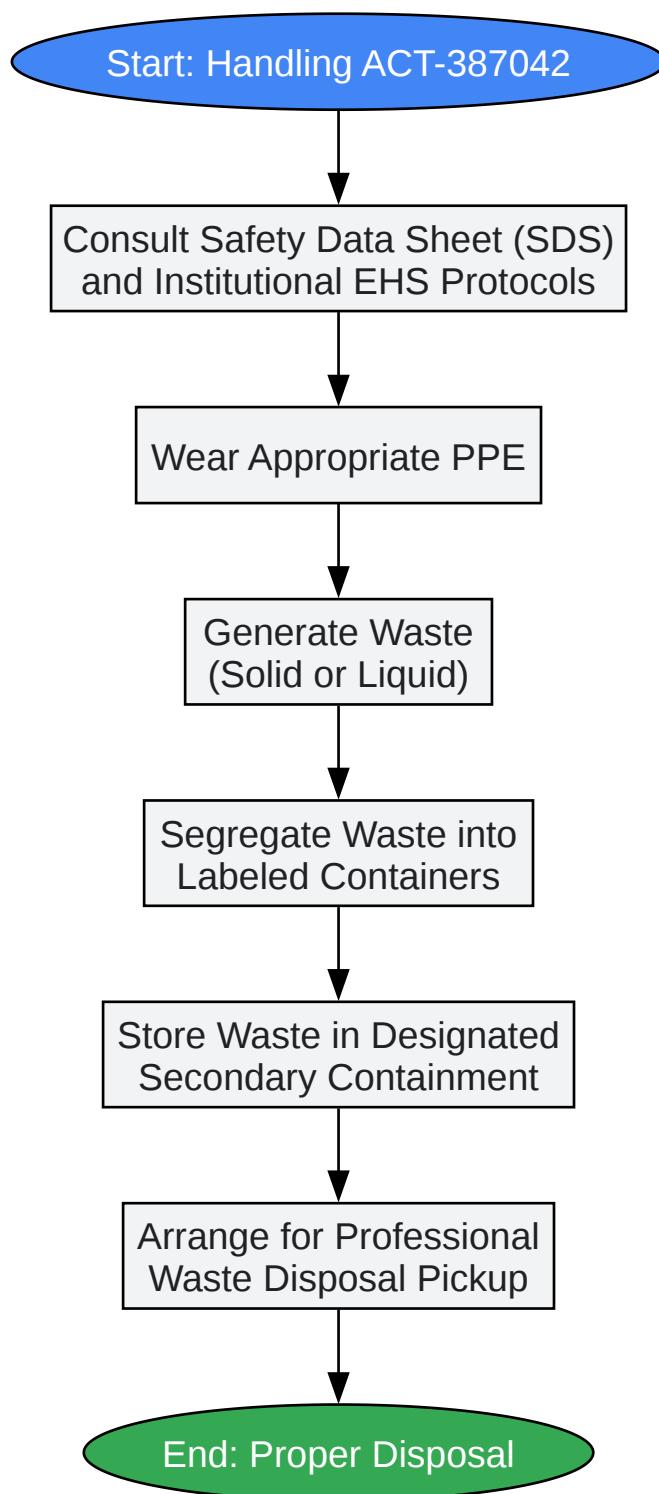
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **ACT-387042**.
- Waste Segregation:
  - Solid Waste: Collect any solid **ACT-387042**, contaminated consumables (e.g., weighing paper, pipette tips), and spill cleanup materials in a designated, clearly labeled hazardous waste container. The container should be compatible with the chemical properties of the compound.
  - Liquid Waste: Solutions containing **ACT-387042** should be collected in a separate, labeled hazardous waste container. Do not mix with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Avoid drain disposal at all costs.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**ACT-387042**," the CAS number (1229514-11-7), and the

approximate concentration and quantity of the waste.

- **Storage of Waste:** Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
- **Waste Pickup and Disposal:** Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Only licensed hazardous waste disposal contractors should handle the final disposal.

## Logical Workflow for Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **ACT-387042**.



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**Caption:** Logical workflow for the safe disposal of **ACT-387042**.

Disclaimer: This information is intended as a general guide. Always prioritize the specific instructions provided in the official Safety Data Sheet (SDS) for **ACT-387042** and consult with your institution's Environmental Health and Safety (EHS) department for detailed procedures and compliance with local, state, and federal regulations.

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## References

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